

Personal protective equipment for handling Demeton-o sulfone

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Compound of Interest

Compound Name: Demeton-o sulfone

Cat. No.: B1618998

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Essential Safety and Handling Guide for Demeton-o-sulfone

This guide provides critical safety and logistical information for the handling and disposal of Demeton-o-sulfone, a highly toxic organophosphate insecticide.[1] Adherence to these procedures is imperative to ensure the safety of all laboratory personnel.

Hazard Summary

Demeton-o-sulfone and its related isomers are characterized by high acute toxicity. They are fatal if swallowed, inhaled, or in contact with skin.[2][3] The substance is an acetylcholinesterase inhibitor and a neurotoxin.[1] It is also classified as a flammable liquid and vapor, necessitating precautions against ignition sources.[2][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Demeton-o-sulfone.

PPE Category	Specification
Hand Protection	Chemical resistant gloves (e.g., Nitrile rubber, Butyl rubber).
Eye & Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield should be used where splashing is a risk.
Skin & Body Protection	A chemical-resistant apron or lab coat. Full protective suit and boots are required for larger quantities or in case of a spill.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required. Use a self-contained breathing apparatus (SCBA) in case of emergency or for high concentrations.

Operational Plan for Handling Demeton-o-sulfone

- Ventilation: All work with Demeton-o-sulfone must be conducted in a certified chemical fume hood with sufficient airflow.[\[2\]](#)
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[4\]](#) All equipment must be grounded to prevent static discharge.[\[2\]](#) Use only non-sparking tools.[\[2\]](#) [\[4\]](#)
- Emergency Preparedness: An emergency eyewash station and safety shower must be readily accessible. A spill kit appropriate for flammable and highly toxic liquids should be available.
- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Container Handling: Keep the container tightly closed when not in use.[\[2\]](#) Open and handle the receptacle with care to prevent the formation of aerosols.[\[4\]](#)

- **Dispensing:** When dispensing, ground both the container and the receiving equipment to prevent static discharge.[2]
- **Avoid Contact:** Do not allow the chemical to come into contact with skin, eyes, or clothing.[2] Do not breathe vapors or mists.[2]
- **Hygiene:** Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[2][4]
- **Waste Collection:** Collect all Demeton-o-sulfone waste, including contaminated PPE and cleaning materials, in a designated, properly labeled, and sealed hazardous waste container.
- **Disposal Regulations:** Dispose of all waste in accordance with local, regional, national, and international regulations.[2] Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.
- **Environmental Protection:** Avoid release to the environment.[2] Demeton-o-sulfone is very toxic to aquatic life.[2][3]

Emergency Procedures

- **Inhalation:** If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[2] Seek immediate medical attention.[2]
- **Skin Contact:** If on skin, take off immediately all contaminated clothing.[2] Rinse the skin with plenty of water/shower.[2] Seek immediate medical attention.[2]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.[2]
- **Ingestion:** If swallowed, immediately call a poison center or doctor.[2] Do not induce vomiting.

Experimental Workflow for Handling Demeton-o-sulfone

Caption: Workflow for the safe handling and disposal of Demeton-o-sulfone.

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References

- 1. Demeton-O [sitem.herts.ac.uk]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. Demeton-S sulfone | C8H19O5PS2 | CID 17239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
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